

# Maltohexaose: A Technical Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *Maltohexaose*

Cat. No.: *B131044*

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## Introduction

**Maltohexaose** is a linear oligosaccharide composed of six  $\alpha$ -1,4 linked D-glucose units. As a key component of the maltodextrin family, it serves as a valuable tool in various scientific and industrial fields, including enzymology, microbiology, and pharmaceutical sciences. This technical guide provides an in-depth overview of **maltohexaose**, focusing on its chemical and physical properties, production methods, and applications, with a particular emphasis on its relevance to researchers and drug development professionals.

## Core Properties of Maltohexaose

**Maltohexaose** is a well-defined carbohydrate with specific chemical and physical characteristics that are crucial for its application in research and development.

Identifier	Value	Reference
CAS Number	34620-77-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>36</sub> H <sub>62</sub> O <sub>31</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	990.86 g/mol	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Synonyms	Amylohexaose, D-maltohexaose	<a href="#">[2]</a>
Appearance	Light yellow powder	<a href="#">[5]</a>
Solubility	Soluble in water (50 mg/mL)	<a href="#">[5]</a>

## Production and Purification of Maltohexaose

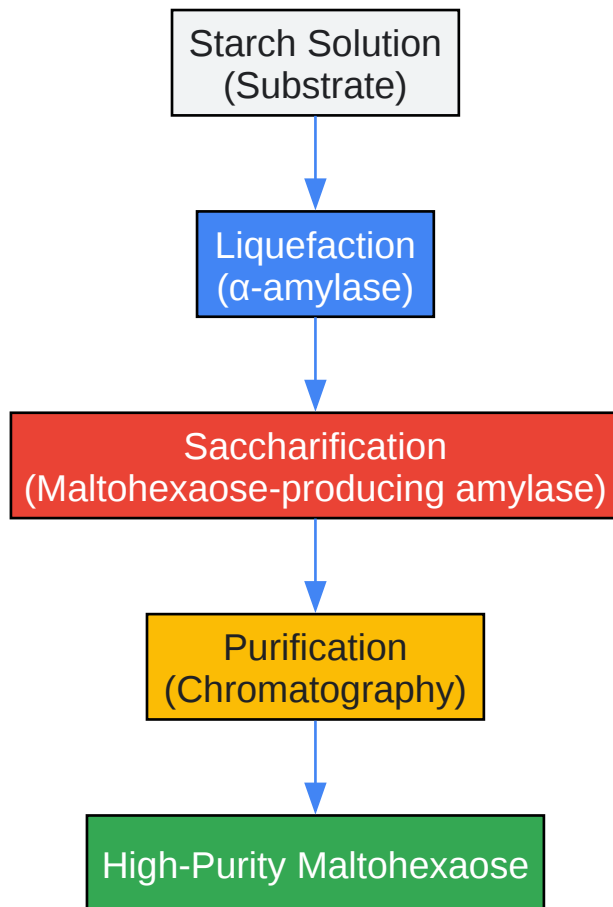
**Maltohexaose** is primarily produced through the enzymatic hydrolysis of starch and related  $\alpha$ -1,4-glucans.[\[1\]](#)[\[6\]](#) Specific **maltohexaose**-producing amylases (G6-amylases) are employed to achieve high yields of this particular oligosaccharide.

### Enzymatic Production

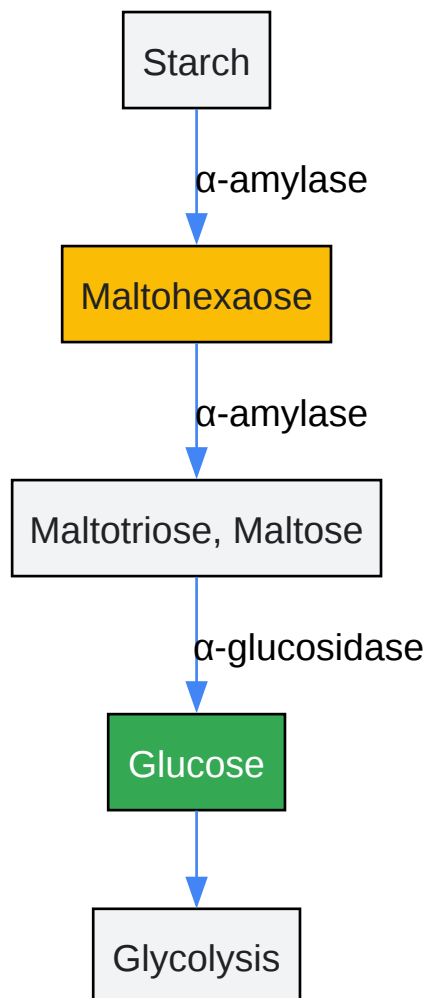
Several microorganisms are known to produce G6-amylases, with species of *Bacillus* being the most prominent. For instance, *Bacillus* sp. 707 and *Bacillus circulans* G-6 have been identified as potent producers of **maltohexaose**-forming enzymes.[\[1\]](#)[\[2\]](#) The yield of **maltohexaose** from soluble starch can reach approximately 30%.[\[2\]](#) The combined action of G6-amylase with debranching enzymes like pullulanase or isoamylase can further increase the yield by breaking down the  $\alpha$ -1,6 linkages in amylopectin.[\[2\]](#)

A general workflow for the enzymatic production of **maltohexaose** is outlined below:

## Enzymatic Production of Maltohexaose



## Metabolic Fate of Maltohexaose



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